

physical and chemical properties of 4-Fluorophenylmagnesium bromide

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Compound of Interest

Compound Name: 4-Fluorophenylmagnesium
bromide

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An In-depth Technical Guide to 4-Fluorophenylmagnesium Bromide

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-fluorophenylmagnesium bromide**, a vital Grignard reagent in organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visual representations of its chemical behavior.

Core Physical and Chemical Properties

4-Fluorophenylmagnesium bromide is an organomagnesium compound that is highly reactive and sensitive to moisture and air.^[1] It is typically not isolated as a pure solid and is commercially available as a solution in solvents like tetrahydrofuran (THF) or diethyl ether.^{[1][2]} The properties of these solutions are often what is reported in safety and technical data sheets.

Physical Properties

The physical characteristics of **4-fluorophenylmagnesium bromide**, often in solution, are summarized in the table below. It is important to note that these properties can vary depending on the solvent and concentration.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ BrFMg	[3][4]
Molecular Weight	199.30 g/mol	[3][4][5]
Appearance	Clear yellow to red-brown solution; may develop turbidity or precipitate.	[6][7]
Melting Point	5 °C	[3][7]
Boiling Point	66 °C (of THF solution)	[3][7]
Density	1.043 g/mL at 25 °C (for 2.0 M solution in diethyl ether) 1.021 g/mL at 25 °C (for 1.0 M solution in THF)	[3][8]
Flash Point	-40 °F (-40 °C)	[3][7]
Solubility	Reacts violently with water. Soluble in ethereal solvents.	[3]

Chemical Properties and Stability

4-Fluorophenylmagnesium bromide exhibits the characteristic reactivity of a Grignard reagent, acting as a strong nucleophile and base. Its stability and chemical behavior are critical considerations for its handling and use in synthesis.

Property	Description	Source(s)
Stability	Air and moisture sensitive.[1] May form explosive peroxides upon prolonged storage, particularly in ethereal solutions.[1][2] Light sensitive. [1] Shelf life is typically around 12 months under an inert atmosphere.[2]	
Reactivity	Reacts violently with water, releasing flammable gases.[2] Incompatible with acids, bases, and alcohols.[1] As a strong nucleophile, it reacts with a wide range of electrophiles.[9]	
Schlenk Equilibrium	In solution, Grignard reagents exist in a complex equilibrium between the monomeric (RMgX) and dimeric forms, as well as the corresponding dialkylmagnesium (R ₂ Mg) and magnesium halide (MgX ₂) species.	

Synthesis and Experimental Protocols

The primary method for the preparation of **4-fluorophenylmagnesium bromide** is the reaction of 1-bromo-4-fluorobenzene with magnesium metal in an anhydrous ethereal solvent.

Synthesis of 4-Fluorophenylmagnesium Bromide

Reaction: $\text{C}_6\text{H}_4\text{BrF} + \text{Mg} \rightarrow \text{C}_6\text{H}_4\text{BrFMg}$

Experimental Protocol:

- Materials: Magnesium turnings, 1-bromo-4-fluorobenzene, anhydrous diethyl ether, argon or nitrogen atmosphere.[\[10\]](#)
- Procedure:
 - Magnesium turnings (1.08 g, 44.35 mmol) are flame-dried under a stream of inert gas (argon) in a suitable reaction flask.[\[10\]](#)
 - Anhydrous diethyl ether (40 mL) is added to the magnesium.[\[10\]](#)
 - With vigorous stirring, a solution of 1-bromo-4-fluorobenzene (40.3 mmol) in anhydrous ether is added dropwise.[\[10\]](#)
 - The reaction can be initiated using an ultrasound bath. The addition rate of the halide is controlled to maintain a gentle reflux.[\[10\]](#)
 - After the addition is complete, the reaction mixture is stirred at room temperature for 20 minutes, followed by heating to reflux for a short period, and then cooled to room temperature.[\[10\]](#)
 - This typically yields a golden-orange transparent solution of the Grignard reagent.[\[10\]](#)

Chemical Reactivity and Applications

4-Fluorophenylmagnesium bromide is a versatile reagent for introducing the 4-fluorophenyl group into various molecules.[\[11\]](#) Its reactivity is dominated by its nucleophilic character.

General Reactivity as a Grignard Reagent

As a potent nucleophile, it readily participates in addition reactions with carbonyl compounds (aldehydes, ketones, esters) to form alcohols, and with nitriles to form ketones after hydrolysis. It also undergoes substitution reactions with various electrophiles.[\[9\]](#)

Cross-Coupling Reactions

A significant application of **4-fluorophenylmagnesium bromide** is in transition metal-catalyzed cross-coupling reactions to form carbon-carbon bonds. It can be coupled with aryl halides or sulfonates in the presence of iron, nickel, or palladium catalysts to synthesize biaryl

compounds.[12][13][14] For instance, it has been used in iron-catalyzed cross-coupling reactions with aryl chlorides.[15]

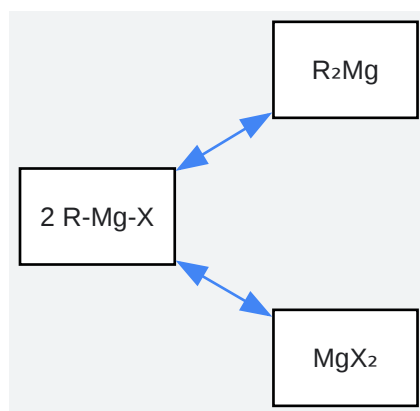
Applications in Pharmaceutical Synthesis

This Grignard reagent serves as a key intermediate in the synthesis of several pharmaceutical compounds, including:

- Paroxetine[8][16]
- Aprepitant[7][8]
- Androgen receptor antagonists[7][8]

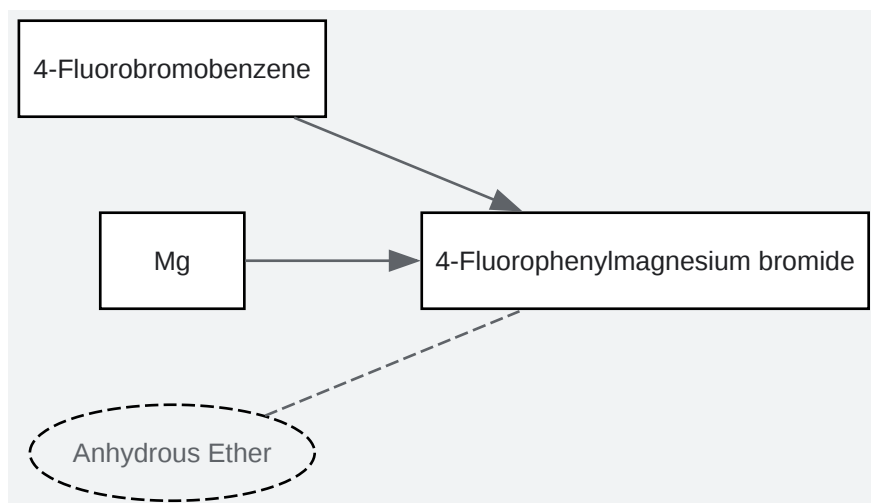
Visualizing Chemical Processes

The following diagrams illustrate the fundamental chemical principles and workflows associated with **4-fluorophenylmagnesium bromide**.



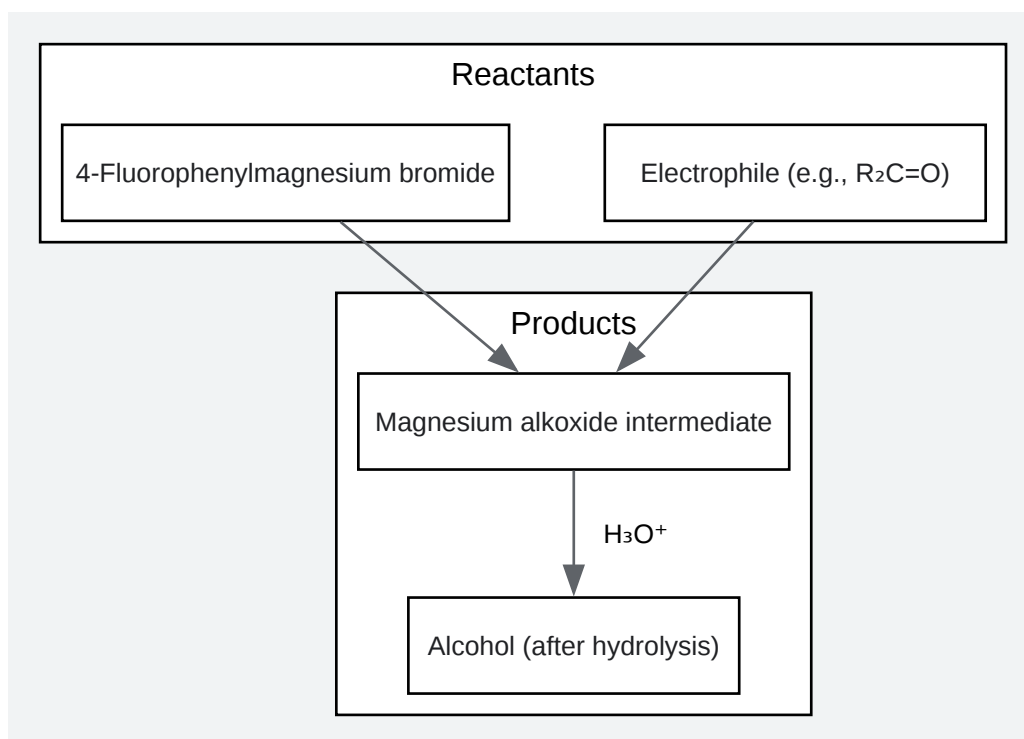
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Caption: The Schlenk equilibrium for a Grignard reagent in solution.



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Caption: Synthesis of **4-Fluorophenylmagnesium bromide**.



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Caption: General reaction of **4-Fluorophenylmagnesium bromide** with a carbonyl compound.

Safety and Handling

4-Fluorophenylmagnesium bromide is a hazardous chemical that requires strict safety protocols for handling and storage.

- Hazards: Highly flammable liquid and vapor.[1][2] In contact with water, it releases flammable gas.[2] Causes severe skin burns and eye damage.[1][2] May cause respiratory irritation.[2] Suspected of causing cancer.[2]
- Handling: Must be handled under an inert atmosphere (e.g., nitrogen or argon) in a well-ventilated area, such as a chemical fume hood.[1][2] Personal protective equipment, including flame-retardant lab coats, safety goggles, and appropriate gloves, must be worn.[1][2] All equipment must be thoroughly dried before use to prevent reaction with moisture.[10]
- Storage: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][2] Keep containers tightly closed under an inert atmosphere.[1][2] It is recommended to store in a flammables and corrosives area.[1] Containers should be dated upon opening and periodically tested for the presence of peroxides.[1][2]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[2] Do not dispose of in drains.[4]

This guide provides a foundational understanding of **4-fluorophenylmagnesium bromide**. For specific applications, further consultation of peer-reviewed literature and safety data sheets is strongly recommended.

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